

Synthesis and Properties of Ammonium Malate: A Technical Guide

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Compound of Interest

Compound Name: Ammonium malate

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Abstract

Ammonium malate, the ammonium salt of malic acid, is a chiral compound with relevance in diverse scientific fields, including materials science and the food industry.^[1] This technical guide provides a comprehensive overview of the synthesis, physicochemical properties, and crystallographic data of **ammonium malate**. Detailed experimental protocols for its preparation and characterization are presented, alongside a summary of its known applications. This document aims to serve as a core resource for professionals engaged in research and development involving this compound.

Chemical Identity and Physical Properties

Ammonium malate can exist as either mono**ammonium malate** or di**ammonium malate**, and in R, S, or racemic (DL) configurations.^{[1][2][3]} The diammonium salt is commonly used as a flavoring agent and acidity regulator in food products, identified by the E number E349.^{[1][2][3]}

Table 1: Physicochemical Properties of **Ammonium Malate** Variants

Property	Diammonium Malate	Monoammonium Hydrogen Malate	Source
Molecular Formula	C ₄ H ₁₂ N ₂ O ₅	C ₄ H ₉ NO ₅	[1][4][5][6]
Molecular Weight	168.15 g/mol	151.12 g/mol	[4][6][7]
Appearance	White crystalline solid	-	[1]
Boiling Point	306.4 °C	-	[4][7]
Flash Point	153.4 °C	-	[4][7]
CAS Number	20261-05-6, 6283-27-8	6283-27-8, 5972-71-4	[1][4][6][8][9]

Synthesis of Ammonium Malate

The primary method for synthesizing **ammonium malate** is a straightforward acid-base neutralization reaction between malic acid and an ammonia solution.[1]

General Laboratory-Scale Synthesis Protocol

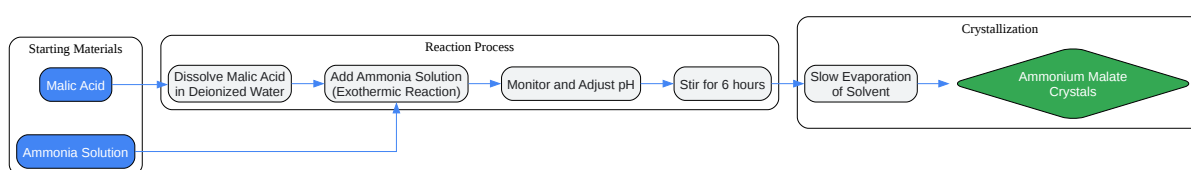
This protocol outlines the synthesis of **ammonium malate** crystals.

Materials:

- L-malic acid
- Ammonia solution (e.g., 25% in water)
- Deionized water
- Magnetic stirrer and stir bar
- pH meter
- Evaporating dish or crystallizing dish

Procedure:

- Dissolve a known quantity of L-malic acid in deionized water in a beaker with constant stirring.
- Slowly add the ammonia solution dropwise to the malic acid solution. The reaction is exothermic, and a slight increase in temperature to approximately 40°C may be observed when using a 1:1 molar ratio.[1]
- Continuously monitor the pH of the solution. Continue adding the ammonia solution until the desired pH is reached. For the synthesis of **ammonium malate** for nonlinear optical applications, a pH of 4.5 has been reported.[10]
- Once the desired pH is achieved, continue stirring the solution for several hours (e.g., 6 hours) to ensure the reaction goes to completion.[1]
- Transfer the resulting solution to an evaporating dish and allow the solvent to evaporate slowly at a controlled temperature. For instance, single crystals have been grown by slow evaporation at 35°C in a constant-temperature bath.[10]
- Collect the resulting **ammonium malate** crystals.



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Caption: General workflow for the synthesis of **ammonium malate**.

Crystallographic Properties

The crystal structure of **ammonium malate** has been investigated using single-crystal X-ray diffraction. It has been reported to crystallize in the monoclinic crystal system with a non-centrosymmetric space group 'Cc', which is a prerequisite for second-harmonic generation (SHG) applications.[\[1\]](#)[\[10\]](#)

Table 2: Crystallographic Data for **Ammonium Malate**

Parameter	Value	Source
Crystal System	Monoclinic	[1] [10]
Space Group	Cc	[1] [10]
Crystal Dimensions	Up to 38 x 35 x 27 mm ³	[1] [10]

The structural integrity of the grown crystals can be assessed by high-resolution X-ray diffraction (HRXRD) rocking curve measurements.[\[10\]](#) The crystalline nature of the synthesized material can also be confirmed by Powder X-ray Diffraction (PXRD).[\[1\]](#)

Spectroscopic and Thermal Properties

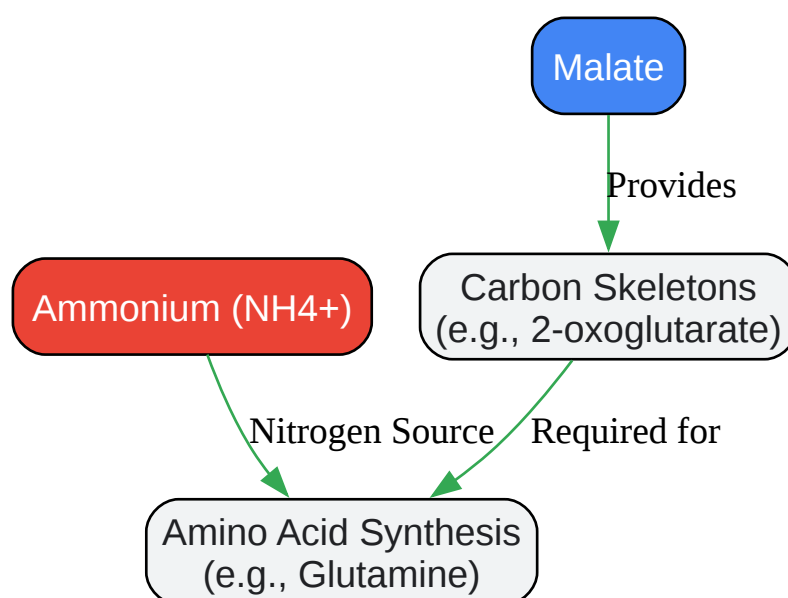
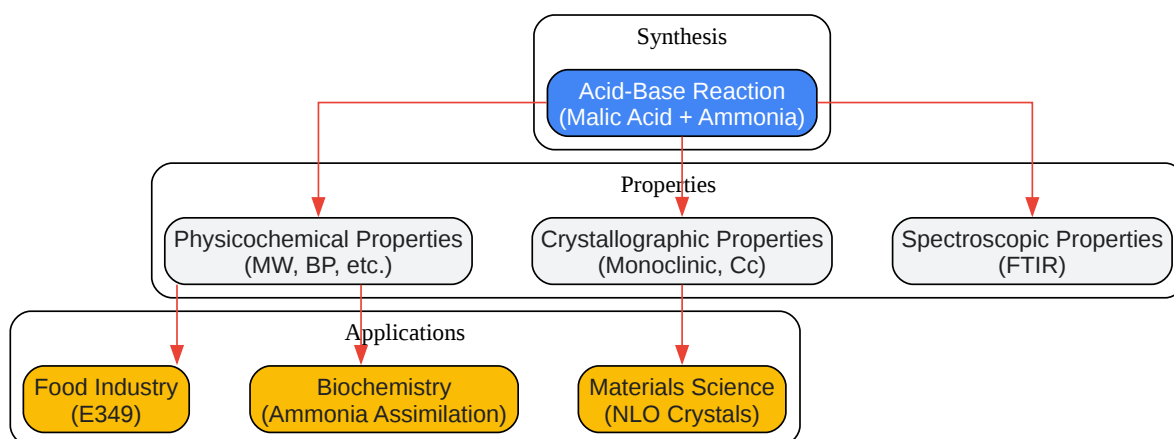
Fourier-transform infrared (FTIR) spectroscopy is employed to identify the functional groups present in the **ammonium malate** compound.[\[10\]](#) Thermal stability can be evaluated using thermogravimetric analysis (TGA) and differential thermal analysis (DTA).[\[10\]](#) While specific decomposition temperatures for **ammonium malate** are not readily available in the provided search results, the thermal decomposition of ammonium salts of carboxylic acids is a known area of study.[\[11\]](#)

Applications

Ammonium malate has several applications across different fields:

- **Materials Science:** It is used as an organic additive to modify the properties of crystalline materials. For example, doping with **ammonium malate** can enhance the optical transparency and mechanical hardness of ammonium dihydrogen phosphate (ADP) crystals, which are used in non-linear optical applications.[\[1\]](#)

- Food Industry: As mentioned, **diammonium malate** is used as a food additive (E349) acting as a flavoring agent and acidity regulator.[1][2][3]
- Biochemistry: Malate plays a crucial role in ammonia assimilation in biological systems by providing carbon skeletons for amino acid synthesis.[1]



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